In-Depth Technical Guide: Solubility and Handling of C-Labeled tert-Butanol

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Compound of Interest

Compound Name:	*2-(~13~C)Methyl(~13~C_3_)propan-2-ol*
CAS No.:	*1093099-09-2*
Cat. No.:	*B3333525*

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C-Enriched tert-Butanol

Executive Summary

This guide addresses the physicochemical behavior of Carbon-13 labeled tert-butanol (

C-t-BuOH), a critical agent in metabolic imaging (hyperpolarized MRI) and mechanistic NMR studies. While the macroscopic solubility of

C-t-BuOH is effectively identical to its natural abundance counterpart (

C), the application dictates the solvent choice, not the solubility limit.

Researchers often misinterpret "solubility challenges" with this compound. The true technical hurdles are:

- Phase Handling: Its melting point (~25.5°C) causes it to freeze in pipette tips during transfer.

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- Glass Formation: In Dynamic Nuclear Polarization (DNP), it requires specific solvent matrices (glassing agents) to prevent crystallization at cryogenic temperatures.
- Relaxation Dynamics: Solvent deuteration levels significantly impact the nuclear spin-lattice relaxation time (

  ), which is the currency of hyperpolarization.

Part 1: Physicochemical Fundamentals[1]

The Isotope Effect on Solubility

From a thermodynamic standpoint, the substitution of

C with

C introduces a negligible secondary isotope effect on bulk solubility (

). The polarity, dielectric constant, and hydrogen-bonding capability of the hydroxyl group remain the dominant factors.

- Miscibility:

  C-t-BuOH is miscible in water, ethanol, diethyl ether, and chloroform.
- The Critical Parameter: The Melting Point (MP).
  - C-t-BuOH MP: 25.5 °C
  - C-t-BuOH MP: ~25–26 °C (Isotopic mass increase slightly affects lattice energy, but for practical handling, treat it as identical).

The "Freezing" Trap

Because most laboratories operate at 20–22°C,

C-t-BuOH exists as a solid or a slush. Attempting to dissolve it directly by adding solvent to the solid bottle risks contamination and inaccurate stoichiometry.

Part 2: Solvent Selection Strategy

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Solvent selection must be driven by the analytical goal. We categorize this into two workflows: High-Resolution NMR and Hyperpolarization (DNP).

For High-Resolution NMR (Structure & Mechanism)

For standard characterization or mechanistic tracking, the goal is spectral resolution and lock stability.

Solvent	Suitability	Technical Notes
CDCl (Chloroform-d)	Excellent	Standard baseline. No H-bonding interference. Sharp signals.
DMSO-d	Good	High polarity. Disrupts intermolecular H-bonds of t-BuOH, shifting the -OH proton signal downfield/distinctly.
D O (Deuterium Oxide)	Moderate	Miscible, but proton exchange with -OH eliminates the hydroxyl coupling. Use only if studying aqueous metabolites.
Acetone-d	Excellent	Good for low-temperature NMR studies (remains liquid < -70°C).

For Hyperpolarization (DNP-MRI)

In Dissolution DNP, the sample is cooled to ~1.4 K. If the sample crystallizes, polarization fails. The solvent must form a glass (amorphous solid).

- The Challenge: Pure t-BuOH crystallizes.
- The Solution: Glassing Agents.[1]
- Preferred Matrix:

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- 10:40:50 (v/v/v) mixture of

  C-t-BuOH : Glycerol : D

  O.

- Why? Glycerol disrupts the crystal lattice of water and t-butanol, ensuring efficient radical distribution (e.g., Trityl OX063) and maximum polarization transfer.

Part 3: Visualization of Workflows

Decision Tree: Solvent Selection

The following diagram illustrates the logical pathway for selecting the correct solvent system based on your experimental endpoint.

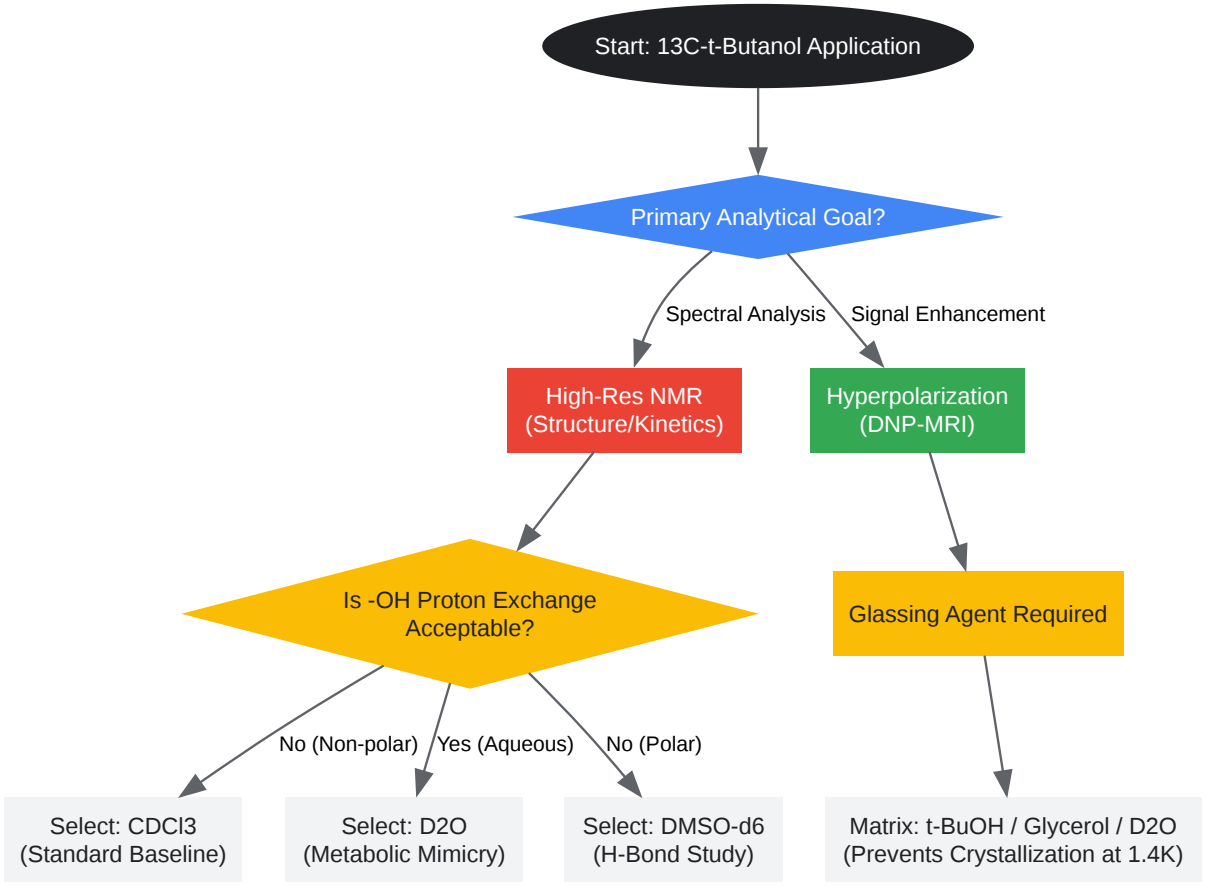

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Figure 1: Logic flow for selecting the appropriate solvent system based on experimental requirements (NMR vs. DNP).

Part 4: Experimental Protocols

Protocol A: Safe Handling & Aliquoting

Objective: Transfer

C-t-BuOH without freezing in the pipette or introducing moisture (hygroscopic).

- Thermal Conditioning: Place the sealed stock bottle of

  C-t-BuOH in a warm water bath (30–35 °C) for 15 minutes. Ensure the solid is completely liquefied.

- Equipment Prep: Pre-warm your glass syringe or glass pipette in the same incubator or with a heat gun (gentle setting). Note: Cold plastic tips will cause immediate freezing/clogging.

- Inert Atmosphere: If possible, open under dry nitrogen flow. t-Butanol is hygroscopic; absorbed water shifts NMR peaks and ruins DNP glassing.

- Gravimetric Transfer: Do not rely on volume. Density changes rapidly with temperature near the MP. Weigh the target amount directly into the tared vial containing your solvent.

Protocol B: DNP Sample Preparation (The "Glassing" Standard)

Objective: Prepare a sample for dissolution DNP that yields high polarization.

- Radical Doping: Weigh 2.5 mg of Trityl radical (e.g., OX063) into a micro-vial.

- Solvent Mixing: Prepare a stock solution of 60:40 (w/w) Glycerol:D

  O.

- Active Agent Addition: Add weighed

  C-t-BuOH (liquefied via Protocol A) to the radical.

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- Final Matrix: Add the Glycerol/D

  O mix to the

  C-t-BuOH such that the final concentration of radical is ~15 mM and the t-BuOH is ~2–3 M.

- Verification: Flash freeze a 10 µL droplet in liquid nitrogen (

).

  - Pass: The bead is transparent (Glass).
  - Fail: The bead is opaque white (Crystalline). Action: Increase Glycerol content.

Part 5: Technical Validation (Self-Check)

Use the following diagram to validate your sample preparation workflow.

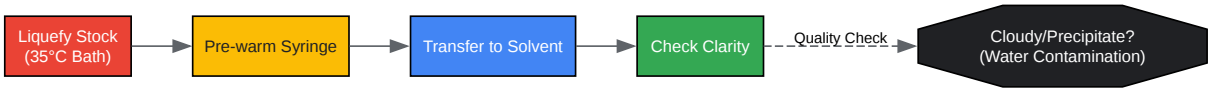

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Figure 2: Critical checkpoints for sample integrity. Cloudiness often indicates moisture ingress or temperature shock.

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